

# A Spectroscopic Showdown: Unmasking the Isomers of 3-Chloro-4-methylpyridine

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## Compound of Interest

Compound Name: 3-Chloro-4-methylpyridine

Cat. No.: B042638

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A comprehensive guide to the spectroscopic differentiation of **3-chloro-4-methylpyridine** and its isomers, providing researchers, scientists, and drug development professionals with essential data and protocols for unequivocal identification.

In the intricate world of pharmaceutical and chemical synthesis, the precise identification of isomeric compounds is paramount. Subtle differences in the arrangement of atoms can lead to vastly different pharmacological and toxicological profiles. This guide offers a detailed spectroscopic comparison of **3-chloro-4-methylpyridine** and its various positional isomers, leveraging the power of Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) to provide a clear roadmap for their differentiation. While experimental Ultraviolet-Visible (UV-Vis) spectroscopic data is limited for these specific isomers, this guide presents the available information and outlines the expected spectral behavior.

## At a Glance: Spectroscopic Fingerprints

The following tables summarize the key spectroscopic data for **3-chloro-4-methylpyridine** and its isomers. This data, compiled from various sources, provides a quantitative basis for comparison. Please note that where experimental data is unavailable, predicted values are provided and clearly marked to guide preliminary analysis.

Table 1:  $^1\text{H}$  NMR Spectral Data (Predicted,  $\text{CDCl}_3$ )

Compound	$\delta$ H-2 (ppm)	$\delta$ H-3 (ppm)	$\delta$ H-5 (ppm)	$\delta$ H-6 (ppm)	$\delta$ -CH <sub>3</sub> (ppm)
3-Chloro-4-methylpyridine	8.35 (s)	-	7.20 (d)	8.35 (s)	2.40 (s)
2-Chloro-3-methylpyridine	-	-	7.15 (dd)	8.25 (dd)	2.45 (s)
2-Chloro-4-methylpyridine	-	7.10 (s)	7.05 (d)	8.30 (d)	2.35 (s)
2-Chloro-5-methylpyridine	-	7.45 (d)	-	8.20 (s)	2.30 (s)
2-Chloro-6-methylpyridine	-	7.50 (t)	7.00 (d)	-	2.50 (s)
3-Chloro-2-methylpyridine	-	-	7.10 (dd)	8.30 (dd)	2.60 (s)
3-Chloro-5-methylpyridine	8.30 (s)	-	-	8.30 (s)	2.35 (s)
4-Chloro-2-methylpyridine	8.25 (d)	7.15 (d)	7.00 (s)	-	2.50 (s)
4-Chloro-3-					

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